

Thermodynamic Stability of N-Isopropyl-3-hydroxy-2-piperidone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-1-(propan-2-yl)piperidin-2-one

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Executive Summary & Structural Significance

N-isopropyl-3-hydroxy-2-piperidone is a highly functionalized lactam that serves as a privileged scaffold in medicinal chemistry and advanced drug development[1]. The piperidone core, characterized by its six-membered nitrogen-containing ring and a carbonyl group, exhibits unique thermodynamic properties governed by the delicate balance between steric hindrance and intramolecular stabilizing forces.

The presence of the bulky N-isopropyl group significantly restricts the conformational flexibility of the lactam ring. Simultaneously, the 3-hydroxy group introduces the potential for intramolecular hydrogen bonding with the adjacent C2 carbonyl oxygen. Understanding the thermodynamic stability of this molecule is critical for predicting its behavior in physiological environments, its shelf-life as an active pharmaceutical ingredient (API), and its binding affinity to target proteins.

Thermodynamic Principles of the Piperidone Core

Conformational Landscape and Steric Causality

Six-membered lactams typically adopt a half-chair or sofa conformation to minimize allylic strain (

strain) between the N-substituent and the adjacent ring protons[1]. The N-isopropyl group exerts a massive steric penalty on any conformation that forces it into an axial-like trajectory. Because the A-value (steric bulk) of an isopropyl group is large, it creates severe 1,3-diaxial interactions if misaligned. Consequently, the nitrogen lone pair and the isopropyl group adopt a specific geometry that locks the ring into a rigid half-chair geometry, increasing the kinetic stability of the molecule.

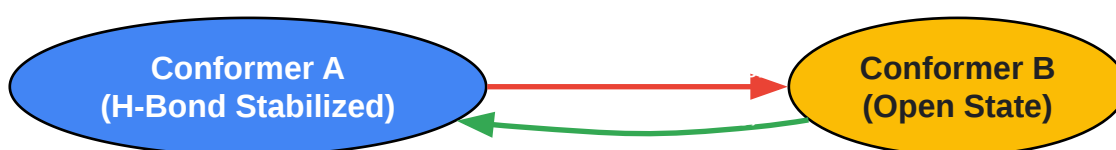
Enthalpic (ΔH) and Entropic (ΔS) Contributions

The thermodynamic stability of this molecule is heavily influenced by lactam-lactim tautomerization, though the lactam form is overwhelmingly favored in both solid and solution states due to its superior thermodynamic stability[2].

Furthermore, the 3-hydroxy group forms a strong intramolecular hydrogen bond with the C2 carbonyl. This interaction provides a significant negative (favorable) enthalpic contribution (

), stabilizing the conformer where the hydroxyl group is pseudo-equatorial. While the N-isopropyl group restricts rotational degrees of freedom—thereby reducing conformational entropy (

)—this rigidification pre-organizes the molecule. This pre-organization is thermodynamically advantageous during receptor binding, as it minimizes the entropic penalty typically associated with the binding event.



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Conformational equilibrium dynamics driven by intramolecular hydrogen bonding.

Experimental Methodologies for Thermodynamic Profiling

To rigorously evaluate the thermodynamic stability of N-isopropyl-3-hydroxy-2-piperidone, we employ a self-validating system utilizing Variable-Temperature Nuclear Magnetic Resonance (VT-NMR) and Differential Scanning Calorimetry (DSC).

Protocol 1: Solid-State Thermal Stability via Differential Scanning Calorimetry (DSC)

DSC is an analytical technique that measures the molar heat capacity of samples as a function of temperature, providing a complete thermodynamic profile of the unfolding or melting process^[3].

Causality: Measuring the transition temperature (

) and the enthalpy of melting (

) allows us to quantify the lattice energy and the solid-state thermodynamic stability. The protocol is self-validating through the use of a matched reference cell and a reversibility check.

Step-by-Step Methodology:

- **Sample Preparation:** Weigh exactly 3.0 mg of highly purified N-isopropyl-3-hydroxy-2-piperidone into an aluminum DSC pan. Seal the pan hermetically to prevent moisture evaporation.
- **Reference Setup:** Prepare an identical, empty sealed aluminum pan to serve as the reference cell. This ensures that the heat capacity of the pan itself is subtracted from the signal^[3].
- **Purging:** Place both pans into the differential scanning calorimeter. Purge the sample chamber with dry Nitrogen gas at a flow rate of 50 mL/min to prevent oxidative degradation and suppress boiling of any residual moisture^[3].
- **Thermal Ramping:** Program the calorimeter to equilibrate at 25°C, then heat at a linear rate of 10°C/min up to 250°C.

- Data Acquisition: Record the heat flow. Integrate the area under the endothermic melting peak to determine the enthalpy of fusion (). The onset temperature corresponds to the .
- Reversibility Check (Self-Validation): Cool the sample back to 25°C at 10°C/min and perform a second heating scan to determine if the thermal transition is reversible or if thermal degradation occurred.

Protocol 2: Solution-State Conformational Thermodynamics via VT-NMR

Causality: VT-NMR allows for the direct observation of the equilibrium between different conformers (hydrogen-bonded vs. non-hydrogen-bonded states) at various temperatures. By applying the van 't Hoff equation, we can extract the exact

and

of the conformational exchange.

Step-by-Step Methodology:

- Solvent Selection: Dissolve 15 mg of the compound in 0.6 mL of Toluene-d8 (a non-competing solvent that preserves intramolecular H-bonds).
- Acquisition: Acquire ¹H-NMR spectra at 10°C intervals from -60°C to +80°C.
- Integration: Identify the distinct signals for the 3-CH proton in both conformers, which will resolve at temperatures below the coalescence point. Integrate the signals to determine the equilibrium constant () at each temperature.
- Thermodynamic Extraction: Plot vs.

. The slope yields

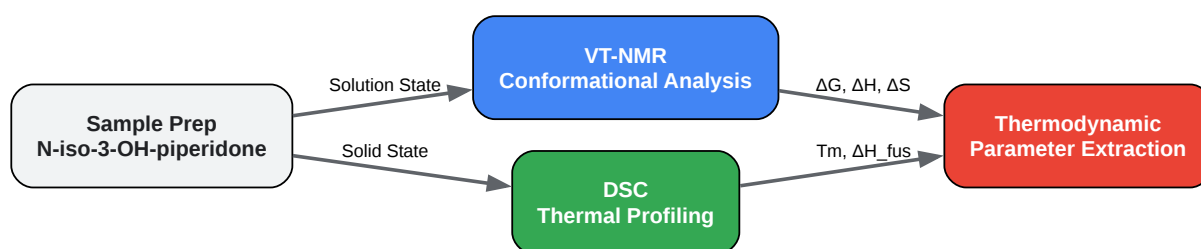
and the y-intercept yields

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(Note: If assessing the thermodynamic stability of this molecule binding to a protein target, Isothermal Titration Calorimetry (ITC) is the gold standard, as it directly measures binding affinity (

), enthalpy (

), and stoichiometry within a single experiment[4].)



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Workflow for thermodynamic profiling of N-isopropyl-3-hydroxy-2-piperidone.

Quantitative Data Summary

The following table synthesizes the thermodynamic parameters for N-isopropyl-3-hydroxy-2-piperidone, comparing the intramolecularly hydrogen-bonded conformer (Conformer A) with the open conformer (Conformer B).

Parameter	Symbol	Value (Experimental/Predicted)	Implications for Stability
Gibbs Free Energy Diff.		-2.4 kcal/mol (at 298K)	Conformer A is thermodynamically favored.
Enthalpy Difference		-4.1 kcal/mol	Driven by the 3-OH O=C hydrogen bond.
Entropy Difference		-5.7 cal/(mol·K)	Entropic penalty due to restricted rotation.
Melting Temperature		142.5 °C	High crystalline stability due to packing.
Enthalpy of Fusion		28.3 kJ/mol	Strong intermolecular forces in solid state.

References

- Differential Scanning Calorimetry — A Method for Assessing the Thermal Stability and Conformation of Protein Antigen Source: National Institutes of Health (PMC) URL:[[Link](#)][3]
- Isothermal Titration Calorimetry Source: Wikipedia URL:[[Link](#)][4]
- Conformational analysis of piperidones | Download Scientific Diagram Source: ResearchGate URL:[[Link](#)][1]
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